

Tak-220 solubility and storage solutions

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Compound of Interest

Compound Name: Tak-220

Cat. No.: B1681209

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TAK-220 Technical Support Center

This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the solubility and storage of **TAK-220**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **TAK-220**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for **TAK-220**.^{[1][2][3][4]} It is soluble in DMSO at a concentration of ≥ 50 mg/mL (90.39 mM).^{[3][4]}

Q2: How should I store the solid (powder) form of **TAK-220**?

A2: For long-term storage, it is recommended to store the solid form of **TAK-220** at -20°C in a dry and dark environment.^{[1][2][3]} For short-term storage, $0-4^{\circ}\text{C}$ is also acceptable.^[2]

Q3: What are the best practices for storing **TAK-220** stock solutions?

A3: To maintain the stability of your **TAK-220** stock solution, it is crucial to aliquot the solution into single-use volumes to avoid repeated freeze-thaw cycles. For long-term storage, -80°C is recommended.^{[3][4][5]} For shorter periods, -20°C is also a suitable option.^{[3][4]}

Q4: How long can I store **TAK-220** in its solid form and in solution?

A4: The stability of **TAK-220** is excellent when stored correctly. As a solid, it can be stable for at least three years at -20°C .^[3] In a DMSO solution, it can be stored for up to two years at -80°C .

[3] Please refer to the storage tables for more detailed information.

Troubleshooting Guide

Issue: I am having trouble dissolving **TAK-220** in DMSO.

- Solution 1: Use fresh, high-quality DMSO. DMSO is hygroscopic, meaning it readily absorbs moisture from the air. The presence of water can significantly decrease the solubility of **TAK-220**. Always use newly opened, anhydrous DMSO for the best results.[3]
- Solution 2: Gentle warming and sonication. To aid dissolution, you can gently warm the solution to 37°C and use an ultrasonic bath to sonicate the mixture.[4] This can help to break up any clumps and facilitate the dissolving process.

Issue: My **TAK-220** solution appears to have precipitated after storage.

- Solution 1: Confirm proper storage conditions. Ensure that your stock solution has been stored at the recommended temperature (-20°C or -80°C) and protected from light.[2][3][4]
- Solution 2: Re-dissolve the compound. If precipitation has occurred, you can try to re-dissolve the compound by following the gentle warming and sonication procedure described above. Before use, ensure the solution is clear and all precipitate has dissolved.
- Solution 3: Prepare fresh solution. If the precipitate does not readily re-dissolve, it is recommended to prepare a fresh stock solution to ensure accurate concentration and optimal performance in your experiments.

Data Summary

TAK-220 Solubility

Solvent	Concentration	Reference
DMSO	≥ 50 mg/mL (90.39 mM)	[3][4]

TAK-220 Storage Recommendations

Solid Form (Powder)

Temperature	Duration	Conditions	Reference
-20°C	≥ 4 years	-	[1]
-20°C	Long-term (months to years)	Dry, dark	[2]
0-4°C	Short-term (days to weeks)	Dry, dark	[2]
-20°C	3 years	-	[3]
4°C	2 years	-	[3]

Solution (in DMSO)

Temperature	Duration	Reference
-80°C	2 years	[3]
-20°C	1 year	[3]
-80°C	6 months	[4]
-20°C	1 month	[4]
-80°C (Hydrochloride)	6 months	[5]
4°C (Hydrochloride)	2 weeks	[5]

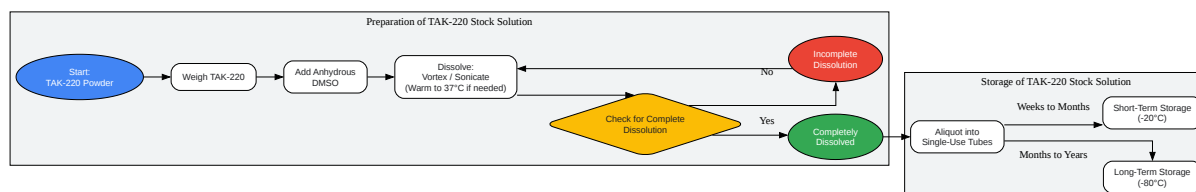
Experimental Protocols

Protocol for Preparing a **TAK-220** Stock Solution (10 mM in DMSO)

- Materials:
 - TAK-220** (solid)
 - Anhydrous DMSO (newly opened)
 - Sterile microcentrifuge tubes or vials

- Calibrated balance
- Vortex mixer
- Pipettes
- Procedure:
 1. Allow the **TAK-220** vial to equilibrate to room temperature before opening to prevent condensation.
 2. Weigh out the desired amount of **TAK-220** powder using a calibrated balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.53 mg of **TAK-220** (Molecular Weight: 553.1 g/mol).
 3. Add the appropriate volume of anhydrous DMSO to the **TAK-220** powder.
 4. Vortex the solution until the **TAK-220** is completely dissolved. If necessary, gently warm the tube to 37°C and sonicate for a short period to aid dissolution.[\[4\]](#)
 5. Once fully dissolved, aliquot the stock solution into single-use, sterile tubes to minimize freeze-thaw cycles.[\[4\]](#)
 6. Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.
 7. Store the aliquots at -20°C for short-term use or -80°C for long-term storage.[\[3\]](#)[\[4\]](#)

Visual Guides



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Caption: Workflow for Preparing and Storing **TAK-220** Stock Solutions.

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